

Application Notes and Protocols: Carbon Tetraiodide in Radical Reactions

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Compound of Interest

Compound Name: Carbon tetraiodide

Cat. No.: B1584510

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Introduction

Carbon tetraiodide (CI₄), a crystalline, bright red solid, serves as a versatile reagent in organic synthesis. While well-known for its role in ionic reactions such as the Appel reaction for converting alcohols to alkyl iodides and the synthesis of gem-diiodoalkenes, its application in radical chemistry is a powerful yet sometimes overlooked tool.^{[1][2]} The relatively weak carbon-iodine bond in CI₄ allows for its homolytic cleavage under thermal or photochemical conditions, generating the reactive triiodomethyl radical ($\bullet\text{CI}_3$) and an iodine radical ($\text{I}\bullet$). This property makes **carbon tetraiodide** a useful initiator and participant in various radical-mediated transformations, including polymerizations and atom transfer radical additions (ATRA). These reactions offer alternative pathways for C-C and C-heteroatom bond formation, often with unique selectivity compared to ionic counterparts.

This document provides detailed application notes and experimental protocols for the use of **carbon tetraiodide** in radical reactions, focusing on its role as a radical initiator and in ATRA reactions.

Properties of Carbon Tetraiodide

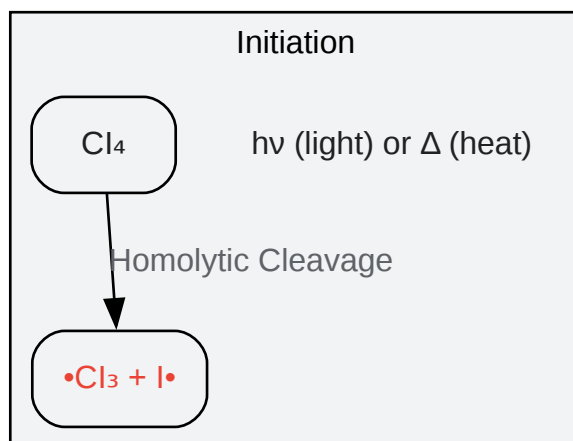
A summary of the key physical and chemical properties of **carbon tetraiodide** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Carbon Tetraiodide**[2]

Property	Value
Molecular Formula	CI ₄
Molar Mass	519.63 g/mol
Appearance	Red to dark violet crystals
Density	4.32 g/cm ³
Melting Point	171 °C (decomposes)
Solubility	Insoluble in water; soluble in nonpolar organic solvents.
Stability	Thermally and photochemically unstable. Decomposes to tetraiodoethylene (C ₂ I ₄) and iodine.

Radical Generation from Carbon Tetraiodide

The utility of **carbon tetraiodide** in radical reactions stems from the facile homolytic cleavage of the C-I bond. This can be initiated either thermally or, more commonly, photochemically. The process generates a triiodomethyl radical and an iodine atom, which can then propagate a radical chain reaction.



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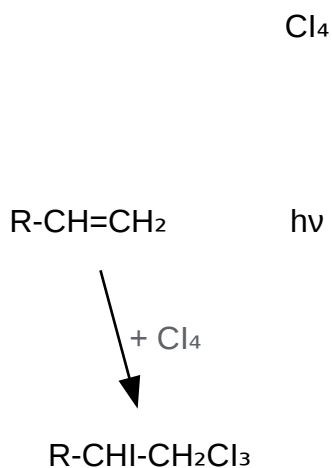
Caption: Homolytic cleavage of **carbon tetraiodide**.

Applications in Radical Reactions

Atom Transfer Radical Addition (ATRA) to Alkenes

Atom Transfer Radical Addition (ATRA) is a powerful method for the simultaneous formation of a carbon-carbon and a carbon-halogen bond across a double bond. **Carbon tetraiodide** is an effective reagent for iodo-triiodomethylation of alkenes. The reaction is typically initiated photochemically.

Reaction Scheme:

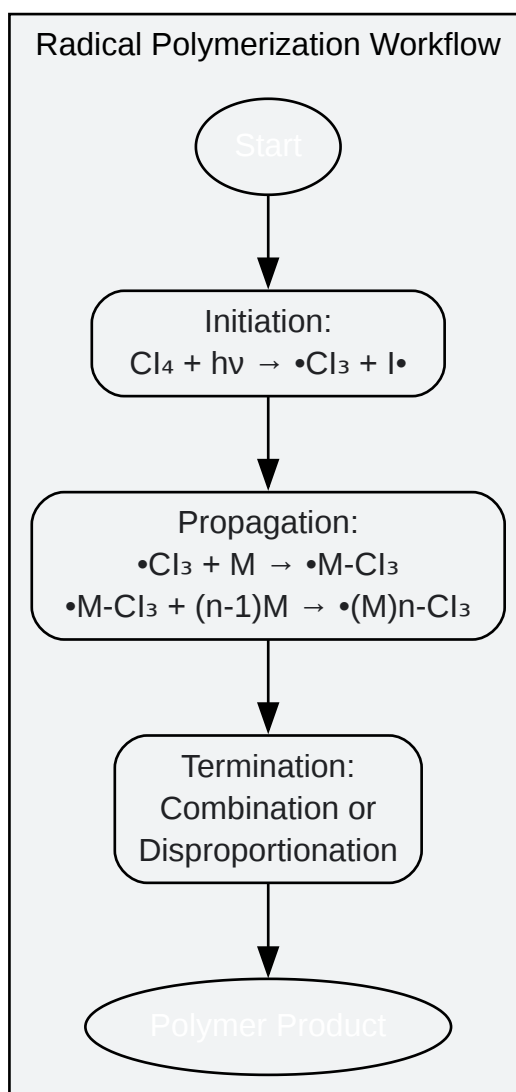
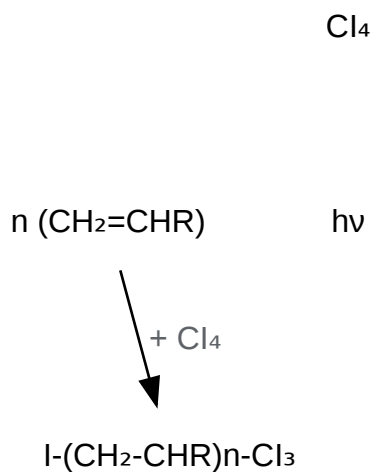
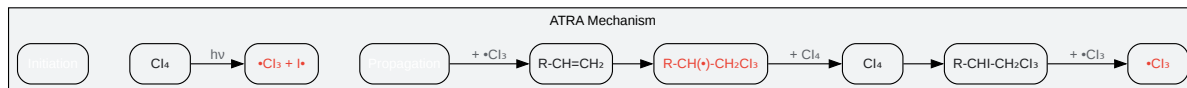


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Caption: General scheme for ATRA of Cl_4 to an alkene.

Mechanism:

The reaction proceeds via a radical chain mechanism.



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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. pslc.ws [pslc.ws]
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